

Standard Operating Procedure: Disposal of Cholesterol Isopropyl Carbonate

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Compound of Interest

Compound Name: Cholesterol Isopropyl Carbonate

CAS No.: 78916-25-3

Cat. No.: B1662063

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Executive Summary & Immediate Action

Cholesteryl Isopropyl Carbonate (CIC) (CAS: 17110-51-9) is generally classified as non-hazardous under GHS standards. However, in drug development and lipid nanoparticle (LNP) formulation, it is rarely handled in isolation.

The critical safety directive is not the toxicity of the solid itself, but the stability of its waste stream. Carbonate esters are susceptible to hydrolysis. Improper disposal into acidic or basic waste streams can trigger gas evolution (CO

), leading to waste container over-pressurization.

Core Disposal Directive:

- Pure Solid: Dispose of as Non-Hazardous Chemical Waste (do not discard in general trash to maintain traceability).
- In Solution: Segregate based on the solvent's hazard profile (Ignitable/Toxic).

- Contraindication: NEVER mix with strong acids or bases in sealed waste containers.

Chemical Profile & Hazard Assessment

To ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), we must first validate the substance's physicochemical properties which dictate the disposal logic.

Table 1: Physicochemical Properties & Regulatory Status[1]

Parameter	Specification	Relevance to Disposal
Chemical Name	Cholesteryl Isopropyl Carbonate	Primary Identifier
CAS Number	17110-51-9	Required for Waste Manifest
Physical State	Solid (White Powder)	Low inhalation risk unless aerosolized
Melting Point	109°C – 113°C	Thermally stable under normal lab conditions
Solubility	Insoluble in water; Soluble in organics (Chloroform, Ethanol)	Dictates liquid waste segregation
Reactivity	Hydrolyzes in presence of Acid/Base	Risk of CO pressure buildup
RCRA Status	Not Listed (P or U list)	Classified as "Non-Hazardous" unless mixed
GHS Signal	None (Not Classified)	Low acute toxicity

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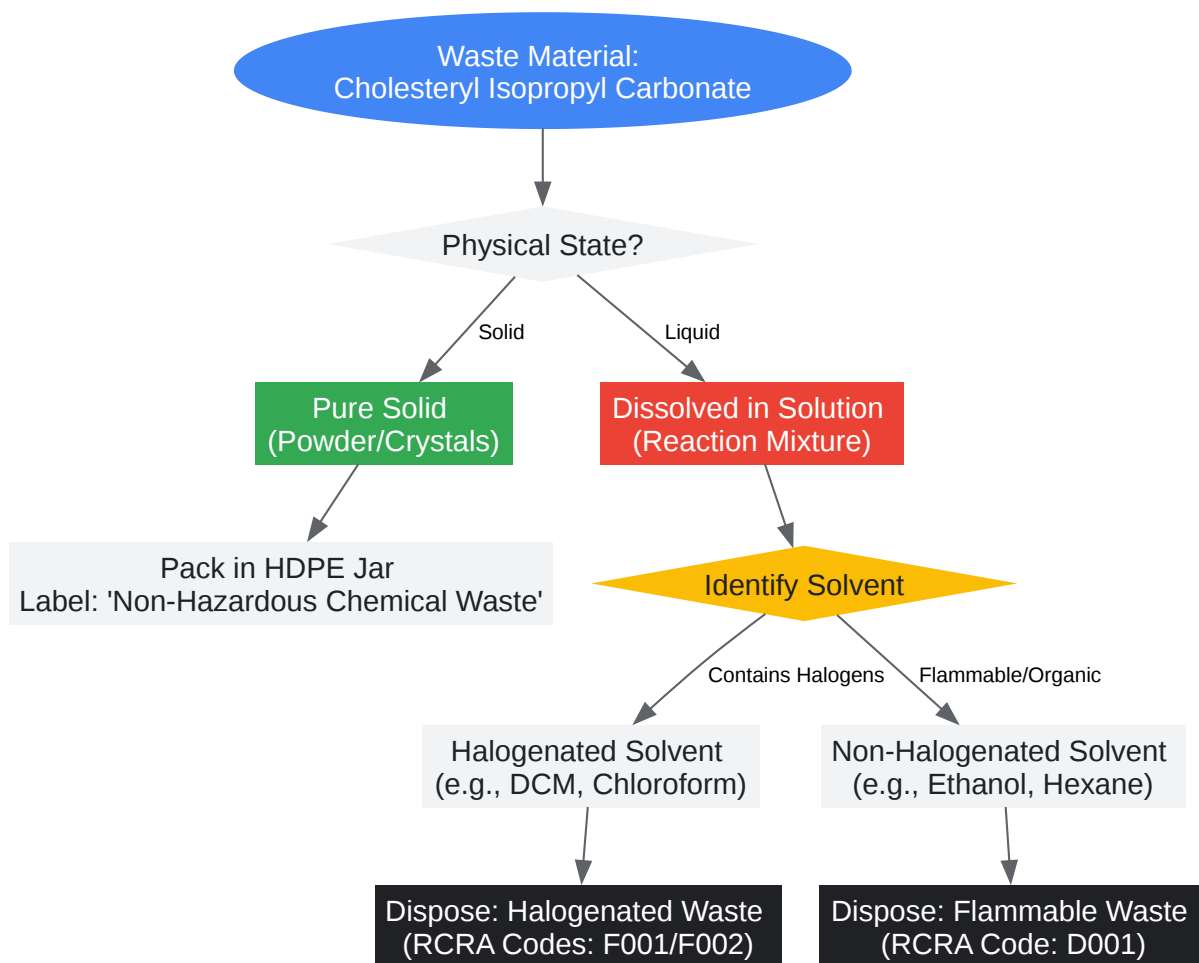
Expert Insight: While the pure solid is benign, the carbonate linkage (

) is the weak point. In the presence of water and a catalyst (acid/base), it decomposes into Cholesterol, Isopropanol, and Carbon Dioxide.

Reaction:

Waste Stream Decision Matrix

The following workflow visualizes the decision-making process to ensure compliance and safety.



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Figure 1: Decision tree for segregating CIC waste based on physical state and solvent carrier.

Detailed Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess)

Use this protocol for dry powder spills or expired shelf stock.

- Personal Protective Equipment (PPE): Wear nitrile gloves, safety glasses, and a standard lab coat. Respiratory protection is not required unless large dust clouds are generated.
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar.
- Collection:
 - Scoop material into the container.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Do not sweep into the general trash. Although legal in some jurisdictions, "unknown white powders" in trash cans cause alarm and violate Best Laboratory Practices (BLP).
- Labeling:
 - Label as: "Non-Hazardous Chemical Waste - Solid".
 - Constituents: "Cholesteryl Isopropyl Carbonate (100%)".
- Hand-off: Cap tightly and transfer to your facility's Chemical Waste Accumulation Area.

Scenario B: Disposal of Solutions (Reaction Mixtures)

Use this protocol for LNP formulation waste or mother liquors.

- Segregation: Determine the primary solvent.
 - If Chloroform/DCM: Use the Halogenated waste stream.
 - If Ethanol/Hexane: Use the Flammable/Organic waste stream.
- pH Check (CRITICAL):
 - Before adding CIC solutions to a central waste carboy, check the pH of the waste container.
 - Warning: If the waste container is highly acidic ($\text{pH} < 4$) or basic ($\text{pH} > 10$), do not add CIC. The hydrolysis will generate CO gas.

- Corrective Action: Neutralize the CIC solution or use a separate waste container labeled "Carbonate Esters - Potential Gas Evolution."
- Venting: Ensure the waste cap is not torqued down immediately if you suspect recent hydrolysis; use a vented cap if available.

Emergency Contingencies

Accidental Spills

- Solid Spill:
 - Dampen a paper towel with water (to prevent dust) and wipe up.
 - Place waste in a sealed bag.^{[4][5]}
 - Clean surface with soap and water.^{[2][3]}
- Liquid Spill:
 - Absorb with vermiculite or standard spill pads.
 - Dispose of absorbent material as Hazardous Waste (due to the solvent, not the CIC).

First Aid

- Inhalation: Move to fresh air. CIC dust is a mechanical irritant.
- Skin/Eye Contact: Rinse with water for 15 minutes.^{[2][3]} CIC is hydrophobic and may require soap to remove from skin.

Regulatory Compliance & References

Compliance Statement: This protocol aligns with 40 CFR 261 (RCRA) identification of hazardous waste. CIC itself does not trigger a P-list or U-list classification. However, waste generators are responsible for determining if the waste exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity (TCLP).

References:

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- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of Cholesterol Isopropyl Carbonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662063/docs#standard-operating-procedure-disposal-of-cholesterol-isopropyl-carbonate>]

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